A Comprehensive Technical Guide to the Thermochemical Properties of Neodymium(III) Chloride

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Compound of Interest

Compound Name: *Neodymium(III) chloride*

Cat. No.: *B8810423*

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This in-depth technical guide provides a thorough examination of the essential thermochemical data for **Neodymium(III) chloride** ($NdCl_3$). The following sections detail the quantitative thermochemical parameters, comprehensive experimental protocols for their determination, and a visualization of the core thermodynamic relationships. This information is crucial for professionals in research, materials science, and chemical synthesis, particularly in applications involving high-temperature processes, and advanced materials development.

Core Thermochemical Data

The fundamental thermochemical properties of anhydrous **Neodymium(III) chloride** at standard conditions (298.15 K and 1 bar) are summarized in the table below. These values are critical for predicting the feasibility and energy balance of chemical reactions involving $NdCl_3$.

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Thermochemical Property	Symbol	Value	State
Standard Molar Enthalpy of Formation	ΔfH°	-1041 kJ/mol	Solid
Standard Molar Enthalpy of Formation	ΔfH°	-721 kJ/mol	Gaseous
Standard Molar Entropy	S°	153 J/(mol·K)	Solid
Standard Molar Entropy	S°	380 J/(mol·K)	Gaseous
Molar Heat Capacity at Constant Pressure	C_p	99.2 J/(mol·K)[1]	Solid
Molar Heat Capacity at Constant Pressure	C_p	82 J/(mol·K)	Gaseous
Molar Enthalpy of Fusion	ΔfusH	50.2 kJ/mol	-
Molar Enthalpy of Vaporization	ΔvapH	209 kJ/mol	-
Calculated Standard Gibbs Free Energy of Formation	ΔfG°	-973.1 kJ/mol	Solid

Note: The Standard Gibbs Free Energy of Formation was calculated using the Gibbs-Helmholtz equation ($\Delta G^\circ = \Delta H^\circ - T\Delta S^\circ$) with the standard enthalpy of formation of solid $NdCl_3$ and the standard molar entropies of Neodymium (solid), and Chlorine (gas) from established thermodynamic databases.

Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric and analytical techniques. The following sections describe the detailed methodologies for the key experiments.

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Determination of Standard Enthalpy of Formation via Solution Calorimetry

The standard enthalpy of formation of **Neodymium(III) chloride** is typically determined indirectly using solution calorimetry. This method involves measuring the enthalpy change of a series of reactions that can be combined in a Hess's Law cycle to yield the enthalpy of formation.

Apparatus:

- An isoperibol or adiabatic solution calorimeter equipped with a thermistor or a high-precision thermometer.
- A stirrer to ensure uniform temperature within the calorimeter.
- A calibration heater to determine the heat capacity of the calorimeter system.
- A sample holder for introducing the solid $NdCl_3$ into the solvent.

Procedure:

- Calorimeter Calibration: The heat capacity of the calorimeter and the solvent (typically a dilute hydrochloric acid solution) is determined by introducing a known amount of electrical energy through the calibration heater and measuring the resulting temperature rise.
- Enthalpy of Solution Measurement: A precisely weighed sample of anhydrous $NdCl_3$ is dissolved in the calorimetric solvent, and the change in temperature is meticulously recorded. The enthalpy of solution (ΔH_soln) is then calculated from the temperature change and the heat capacity of the calorimeter system.
- Hess's Law Cycle: The standard enthalpy of formation is calculated by combining the measured enthalpy of solution with the known standard enthalpies of formation of the other reactants and products in a suitable thermochemical cycle. For $NdCl_3$, a common cycle involves the dissolution of both neodymium metal and **neodymium(III) chloride** in hydrochloric acid.

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Determination of Molar Heat Capacity by Adiabatic Calorimetry

The molar heat capacity of $NdCl_3$ is determined by measuring the energy required to raise the temperature of a known mass of the substance by a specific amount under adiabatic conditions (no heat exchange with the surroundings).

Apparatus:

- An adiabatic calorimeter, which consists of a sample container surrounded by an adiabatic shield.
- A resistance thermometer to measure the sample temperature.
- A heater to supply a known amount of energy to the sample.
- A control system to maintain the temperature of the adiabatic shield as close as possible to the sample temperature.

Procedure:

- Sample Preparation: A known mass of anhydrous $NdCl_3$ is sealed in the sample container.
- Thermal Equilibration: The calorimeter is cooled to the starting temperature of the measurement range and allowed to reach thermal equilibrium.
- Heat Input: A precisely measured amount of electrical energy is supplied to the sample heater over a short period, causing a small increase in the sample's temperature.
- Temperature Measurement: The temperature of the sample is monitored until it reaches a new equilibrium.
- Calculation: The heat capacity is calculated from the amount of energy supplied and the measured temperature rise. This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.

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Determination of Standard Molar Entropy by Low-Temperature Calorimetry

The standard molar entropy of a substance is determined by measuring its heat capacity from a temperature near absolute zero up to the standard temperature (298.15 K) and integrating the heat capacity divided by the temperature.

Apparatus:

- A low-temperature adiabatic calorimeter capable of operating at temperatures from near 0 K to above room temperature.
- A cryostat to maintain the low temperatures.
- A calibrated thermometer for accurate temperature measurements in the cryogenic range.

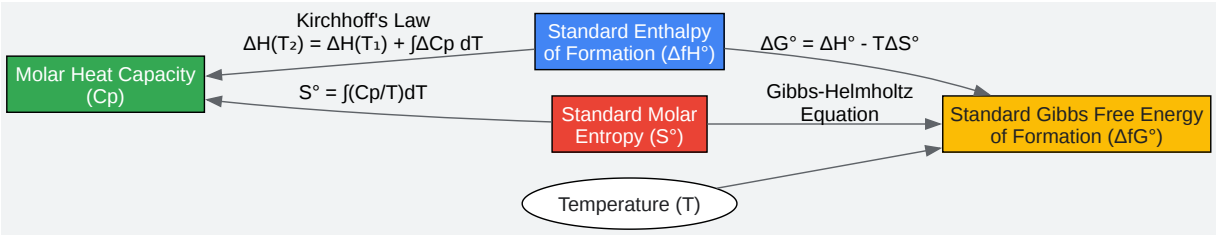
Procedure:

- Heat Capacity Measurement: The heat capacity of the $NdCl_3$ sample is measured using the adiabatic calorimetry method described above, starting from a very low temperature (typically a few Kelvin) up to a temperature above 298.15 K.
- Extrapolation to 0 K: Since measurements cannot be made at absolute zero, the heat capacity data at the lowest temperatures are extrapolated to 0 K using the Debye T^3 law.
- Integration: The standard molar entropy at 298.15 K is calculated by numerically integrating the heat capacity data (C_p/T) with respect to temperature from 0 K to 298.15 K. The entropy changes associated with any phase transitions that occur within this temperature range must also be included.

Visualization of Thermochemical Relationships

The following diagram illustrates the logical relationships between the key thermochemical properties of **Neodymium(III) chloride**.

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Figure 1: Relationship between key thermochemical properties.

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